

2,3'-Dichloroacetophenone chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,3'-Dichloroacetophenone**

Cat. No.: **B1581386**

[Get Quote](#)

An In-depth Technical Guide to 2,3'-Dichloroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **2,3'-Dichloroacetophenone**. The information is intended to support research and development activities in the chemical and pharmaceutical sciences.

Core Chemical Properties and Structure

2,3'-Dichloroacetophenone, with the CAS Number 21886-56-6, is a dichlorinated derivative of acetophenone.^{[1][2][3][4]} Its chemical structure consists of an acetophenone core with chlorine atoms substituted at the 2-position of the acetyl group and the 3'-position of the phenyl ring.

Systematic IUPAC Name: 2-chloro-1-(3-chlorophenyl)ethanone^{[5][6]}

Synonyms: α ,3-Dichloroacetophenone, 3-Chlorophenacyl chloride^{[2][7]}

The structural and key chemical identifiers of **2,3'-Dichloroacetophenone** are summarized in the table below.

Identifier	Value	Source(s)
CAS Number	21886-56-6	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₆ Cl ₂ O	[1] [2] [7]
Molecular Weight	189.04 g/mol	[1] [7]
Physical Form	White solid	[7]
Melting Point	35-37 °C	[8]
Boiling Point	283.7 ± 20.0 °C (Predicted)	[7]
Density	1.310 ± 0.06 g/cm ³ (Predicted)	[7]
Solubility	Slightly soluble in Chloroform and Methanol	[7]

Synthesis of 2,3'-Dichloroacetophenone

A documented method for the synthesis of **2,3'-Dichloroacetophenone** involves the chlorination of m-chloroacetophenone. The following protocol is based on a patented synthesis procedure.

Experimental Protocol:

Materials:

- m-Chloroacetophenone (0.65 mol)
- N-Chlorosuccinimide (NCS) (0.75 mol)
- Lucidol (benzoyl peroxide) (1g, as initiator)
- Acetic acid (200 ml, as solvent)
- Benzene (for recrystallization)

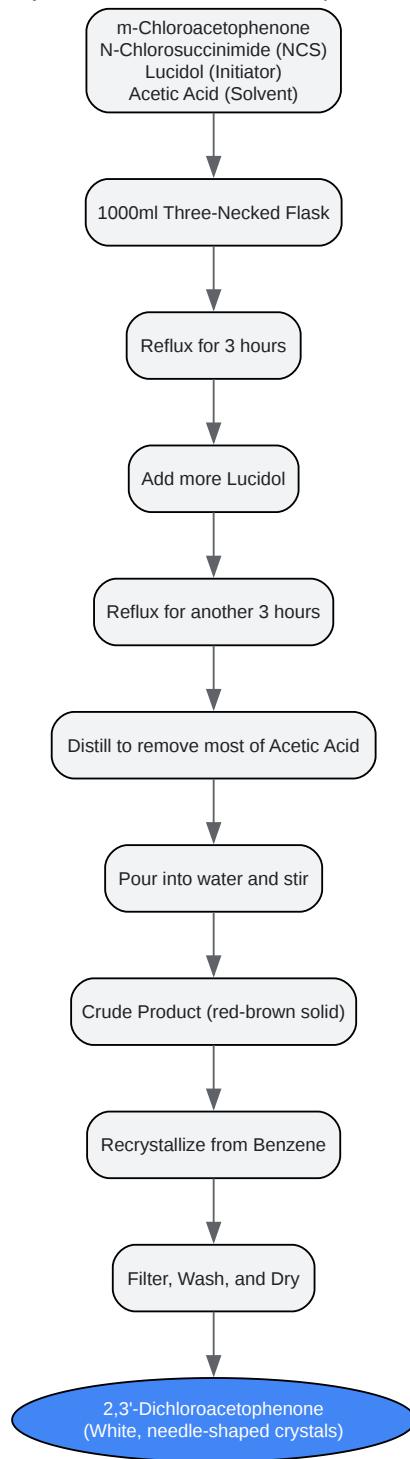
Procedure:

- To a 1000 ml three-necked flask equipped with a reflux condenser and a stirrer, add 200 ml of acetic acid, 100g (0.65 mol) of m-chloroacetophenone, 100g (0.75 mol) of N-Chlorosuccinimide (NCS), and 1g of Lucidol.
- Heat the mixture to reflux while stirring and maintain reflux for 3 hours.
- After 3 hours, add an additional 0.5g of Lucidol to the reaction mixture and continue to reflux for another 3 hours.
- After the reaction is complete, remove the majority of the acetic acid by distillation.
- Pour the concentrated reaction mixture into a large volume of water and stir to precipitate the crude product, which will appear as a red-brown thick substance.
- Isolate the crude product and recrystallize from benzene.
- Filter the recrystallized product, wash it, and dry to obtain **2,3'-dichloroacetophenone** as white, needle-shaped crystals.

This procedure is reported to yield approximately 105.6g of **2,3'-dichloroacetophenone** (99.3% content), which corresponds to a yield of 86.4%.

Synthesis Workflow Diagram

Synthesis of 2,3'-Dichloroacetophenone

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. pschemicals.com [pschemicals.com]
- 3. CAS # 21886-56-6, 2,3'-Dichloroacetophenone, 2-Chloro-1-(3-chlorophenyl)ethanone - chemBlink [chemblink.com]
- 4. pschemicals.com [pschemicals.com]
- 5. 2,3'-Dichloroacetophenone | 21886-56-6 | Benchchem [benchchem.com]
- 6. rsc.org [rsc.org]
- 7. 2,3'-Dichloroacetophenone | 21886-56-6 [chemicalbook.com]
- 8. guidechem.com [guidechem.com]
- To cite this document: BenchChem. [2,3'-Dichloroacetophenone chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1581386#2-3-dichloroacetophenone-chemical-properties-and-structure\]](https://www.benchchem.com/product/b1581386#2-3-dichloroacetophenone-chemical-properties-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com